

## CAS number 29483-74-7 characterization data

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### Compound of Interest

Compound Name: 2-(1,3-Benzoxazol-2-yl)aniline

CAS No.: 29483-74-7

Cat. No.: B1230163

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An In-Depth Technical Guide to the Characterization of Novel Polychlorinated and Polyfluorinated Aromatic Compounds

A Note on the Topic: Initial analysis revealed that the provided CAS number, 29483-74-7, corresponds to the chemical 2-(2'-Aminophenyl)benzoxazole. This is a different molecular structure from the requested topic, "2-(2-chloro-4-fluorophenyl)-2-(2,4-difluorophenyl)-1,1,2-trifluoroethyl chloride." Furthermore, a comprehensive search did not yield a specific CAS number or readily available characterization data for the latter compound.

Given this discrepancy, and to provide a valuable and scientifically grounded resource for researchers in drug development, this guide will focus on the established methodologies for the synthesis and characterization of the broader class of novel polychlorinated and polyfluorinated aromatic compounds. The principles and techniques detailed herein are directly applicable to the characterization of the user-specified molecule, should it be synthesized.

## Introduction

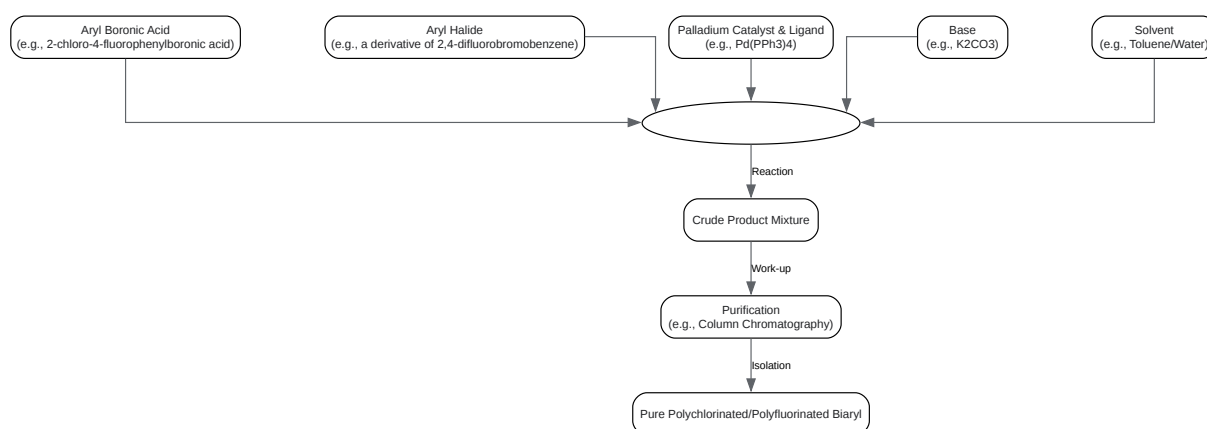
Polychlorinated and polyfluorinated aromatic compounds, such as polychlorinated biphenyls (PCBs), are of significant interest in various fields, from materials science to pharmacology.<sup>[1]</sup>  
<sup>[2]</sup> Their unique electronic and steric properties, imparted by the halogen substituents, can lead

to desirable physicochemical and biological activities. However, these same properties can also present challenges in synthesis, purification, and characterization. This guide provides a comprehensive overview of the key experimental workflows and analytical techniques required to thoroughly characterize a newly synthesized compound from this class.

## Part 1: Synthesis Strategy - The Suzuki-Miyaura Coupling

A common and effective method for synthesizing biaryl compounds, including polychlorinated and polyfluorinated variants, is the Suzuki-Miyaura cross-coupling reaction.<sup>[3][4]</sup> This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an aryl boronic acid. The choice of reactants is critical for the synthesis of a molecule like the one initially proposed.

Conceptual Synthetic Pathway:



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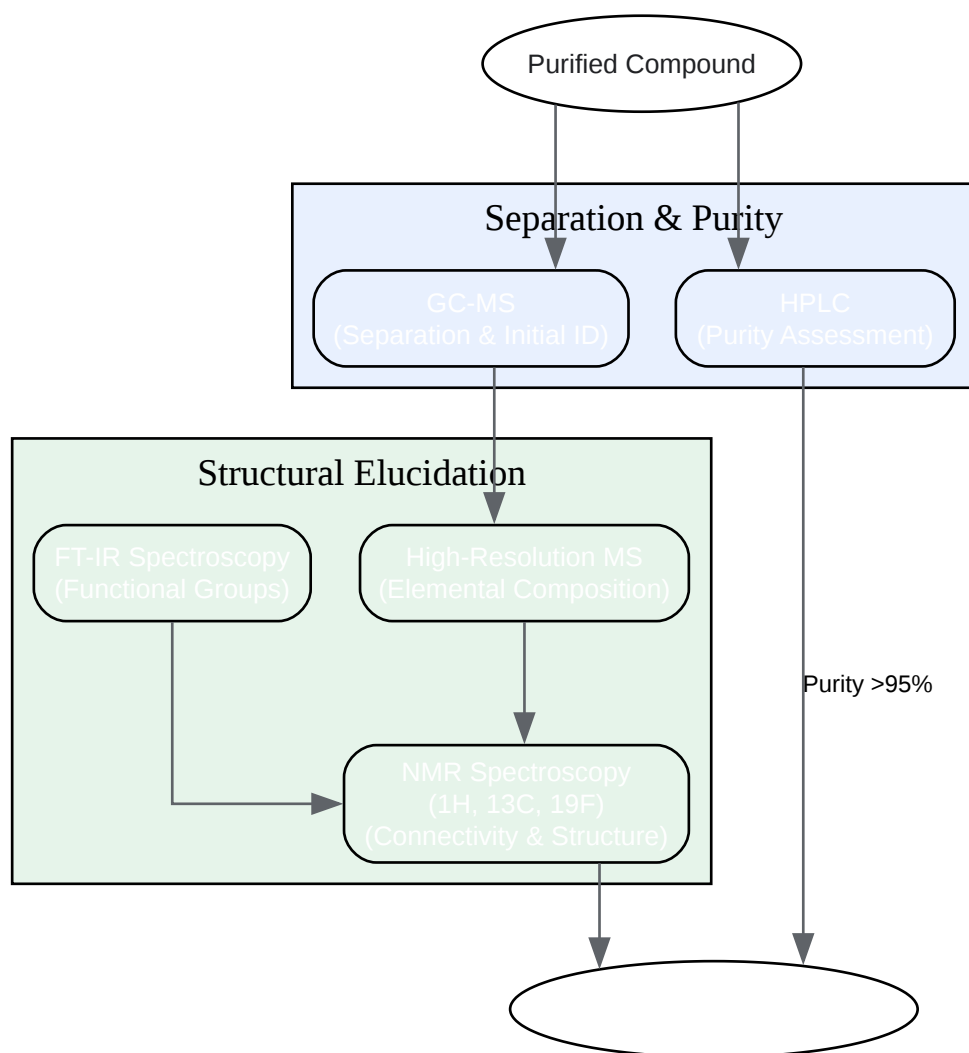
Caption: Conceptual workflow for the synthesis of a polychlorinated/polyfluorinated biaryl via Suzuki-Miyaura coupling.

#### Experimental Protocol: Suzuki-Miyaura Coupling

- **Reactant Preparation:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the aryl halide (1.0 eq), aryl boronic acid (1.2 eq), and a suitable palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 0.05 eq).
- **Solvent and Base Addition:** Add a degassed solvent system, such as a mixture of toluene and water (4:1 v/v). Add a base, typically an aqueous solution of sodium carbonate or potassium carbonate (2.0 eq).
- **Reaction:** Heat the mixture to reflux (typically 80-100 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of hexane and ethyl acetate).

## Part 2: A Comprehensive Characterization Workflow

Once the pure compound is isolated, a multi-technique approach is essential for unambiguous structural elucidation and purity assessment.



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Caption: A comprehensive workflow for the characterization of a novel halogenated aromatic compound.

## Chromatographic Analysis: Purity and Initial Identification

Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for separating and identifying volatile and semi-volatile compounds.<sup>[5][6][7]</sup> It is particularly well-suited for the analysis of PCBs and related compounds.

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the purified compound in a suitable volatile solvent (e.g., hexane or dichloromethane) at a concentration of approximately 1-10 µg/mL.
- Instrumentation: Use a GC system equipped with a low-polarity capillary column (e.g., TG-5SilMS) coupled to a mass spectrometer (e.g., a triple quadrupole or ion trap).[6]
- GC Method:
  - Injector Temperature: 250 °C
  - Injection Mode: Splitless
  - Oven Program: Start at 100 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, and hold for 5 min.
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Method:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 50 to 550.
  - Data Analysis: Analyze the retention time and the mass fragmentation pattern.

High-Performance Liquid Chromatography (HPLC): HPLC is essential for assessing the purity of the synthesized compound, especially if it has low volatility. Reversed-phase HPLC is commonly used.[8][9][10]

#### Experimental Protocol: HPLC Purity Assessment

- Sample Preparation: Prepare a solution of the compound in the mobile phase at a concentration of approximately 0.1-1.0 mg/mL.
- Instrumentation: Use an HPLC system with a UV detector and a C18 or Phenyl-Hexyl column.[8][9]
- Method:

- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Data Analysis: Integrate the peak area to determine the purity of the compound.

| Parameter        | GC-MS                                                          | HPLC                                                       |
|------------------|----------------------------------------------------------------|------------------------------------------------------------|
| Primary Use      | Separation and structural identification of volatile compounds | Purity assessment and separation of non-volatile compounds |
| Stationary Phase | Low-polarity capillary column (e.g., 5% phenyl polysiloxane)   | C18 or Phenyl-Hexyl bonded silica                          |
| Mobile Phase     | Inert gas (e.g., Helium)                                       | Acetonitrile/Water or Methanol/Water gradient              |
| Detection        | Mass Spectrometry (EI)                                         | UV-Vis Absorbance                                          |

Table 1: Comparison of Chromatographic Techniques for Halogenated Aromatic Compounds.

## Spectroscopic Analysis: Unambiguous Structure Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the most powerful tool for determining the precise structure of an organic molecule. For polyfluorinated compounds,  $^{19}\text{F}$  NMR is indispensable.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- $^1\text{H}$  NMR: Provides information on the number, environment, and connectivity of hydrogen atoms.
- $^{13}\text{C}$  NMR: Shows the number and types of carbon atoms.
- $^{19}\text{F}$  NMR: Crucial for fluorinated compounds, providing information on the fluorine environments and their coupling with other nuclei. The chemical shifts in  $^{19}\text{F}$  NMR are highly

sensitive to the electronic environment.[\[11\]](#)[\[12\]](#)[\[15\]](#)

Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides the exact mass of the molecular ion, allowing for the determination of the elemental formula. The fragmentation pattern in the mass spectrum gives clues about the molecule's structure. The presence of chlorine and bromine atoms results in characteristic isotopic patterns (M+2, M+4 peaks).[\[16\]](#)[\[17\]](#)[\[18\]](#)

| Isotope          | Natural Abundance | M+2 Peak Ratio |
|------------------|-------------------|----------------|
| <sup>35</sup> Cl | ~75.8%            | ~3:1           |
| <sup>37</sup> Cl | ~24.2%            |                |
| <sup>79</sup> Br | ~50.7%            | ~1:1           |
| <sup>81</sup> Br | ~49.3%            |                |

Table 2: Isotopic Abundance and Expected M+2 Peak Ratios for Chlorine and Bromine.[\[16\]](#)[\[17\]](#)

Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific wavenumbers corresponding to bond vibrations.

## Part 3: Safety and Handling

Polychlorinated and polyfluorinated aromatic compounds, particularly PCBs, are classified as persistent organic pollutants and may be toxic.[\[1\]](#) Therefore, strict safety protocols must be followed.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemically resistant gloves (e.g., nitrile or neoprene).[\[19\]](#)[\[20\]](#)
- Ventilation: Handle these compounds in a well-ventilated chemical fume hood to avoid inhalation of vapors.[\[19\]](#)[\[21\]](#)
- Waste Disposal: Dispose of all chemical waste, including contaminated solvents and consumables, according to institutional and regulatory guidelines for hazardous waste.[\[19\]](#)

[20]

- Spill Management: In case of a spill, use an absorbent material like vermiculite to contain it, and clean the area with a suitable solvent such as kerosene.[19][20]

## Conclusion

The characterization of novel polychlorinated and polyfluorinated aromatic compounds requires a systematic and multi-faceted analytical approach. By combining robust synthetic methods like the Suzuki-Miyaura coupling with a comprehensive workflow of chromatographic and spectroscopic techniques, researchers can unambiguously determine the structure and purity of these challenging yet valuable molecules. Adherence to strict safety protocols is paramount throughout the entire process. This guide provides the foundational knowledge for scientists and drug development professionals to confidently tackle the characterization of this important class of compounds.

## References

- Routine Quantitation of Polychlorinated Biphenyls (PCBs) in Sediments Using Electron Ionization GC-MS/MS. Waters. [\[Link\]](#)
- Polychlorinated Biphenyls. SafeWork SA. [\[Link\]](#)
- Steps to Safe PCB Abatement Activities. US EPA. [\[Link\]](#)
- Analysis of PolyChlorinated Biphenyls (PCBs) by GC/MS. CROMlab. [\[Link\]](#)
- Determination of Polychlorinated Biphenyl (PCB) by GC/MS According to EPA Method 1628. Agilent. [\[Link\]](#)
- Polychlorinated Biphenyls (PCB) and the Workplace. Communications Workers of America. [\[Link\]](#)
- Polychlorinated Biphenyls (PCBs) Toxicity: How Should Patients Exposed to PCBs Be Treated and Managed? ATSDR - CDC Archive. [\[Link\]](#)
- Safe handling of PCBs. WorkSafe WA. [\[Link\]](#)

- Prediction of  $^{19}\text{F}$  NMR Chemical Shifts for Fluorinated Aromatic Compounds. PMC - NIH. [\[Link\]](#)
- Organic Compounds Containing Halogen Atoms. Chemistry LibreTexts. [\[Link\]](#)
- Prediction of  $^{19}\text{F}$  NMR Chemical Shifts for Fluorinated Aromatic Compounds. ACS Publications. [\[Link\]](#)
- Organic Compounds Containing Halogen Atoms. Chemistry LibreTexts. [\[Link\]](#)
- New  $^{19}\text{F}$  NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. PMC - NIH. [\[Link\]](#)
- Separation of halogenated benzenes enabled by investigation of halogen- $\pi$  interactions with carbon materials. RSC Publishing. [\[Link\]](#)
- Fluorine NMR. Yale University. [\[Link\]](#)
- Mass spectrometry of halogen-containing organic compounds. ResearchGate. [\[Link\]](#)
- Synthesis of Polyfluorinated Biphenyls; Pushing the Boundaries of Suzuki-Miyaura Cross Coupling with Electron-Poor Substrates. PMC - NIH. [\[Link\]](#)
- HPLC separation of related halogenated aromatic, any one?? Chromatography Forum. [\[Link\]](#)
- Synthesis of polychlorinated biphenyls (PCBs) using the Suzuki-coupling. University of Iowa. [\[Link\]](#)
- Synthesis of Polyfluorinated Biphenyls; Pushing the Boundaries of Suzuki-Miyaura Cross Coupling with Electron-Poor Substrates. PubMed. [\[Link\]](#)
- Synthesis of monofluorinated polychlorinated biphenyls via Suzuki coupling followed by Sandmeyer reactions. ResearchGate. [\[Link\]](#)
- The molecule that gave the mass spectrum shown here contains a halogen. Pearson. [\[Link\]](#)
- Fluorine-19 nuclear magnetic resonance spectroscopy. Wikipedia. [\[Link\]](#)

- Synthesis of Polyfluorinated Biphenyls; Pushing the Boundaries of Suzuki–Miyaura Cross Coupling with Electron-Poor Substrates. Semantic Scholar. [\[Link\]](#)
- Rapid HPLC Separation of Aromatic Compounds on HALO® Phenyl-Hexyl. Advanced Materials Technology. [\[Link\]](#)
- Associations of per- and polyfluoroalkyl substances, polychlorinated biphenyl, organochlorine pesticides, and polybrominated diphenyl ethers with oxidative stress markers: a systematic review and meta-analysis. PubMed Central. [\[Link\]](#)
- In Silico Hazard Assessment of Ototoxicants Through Machine Learning and Computational Systems Biology. MDPI. [\[Link\]](#)
- INVESTIGATION OF AROMATIC HYDROCARBONS BY REVERSED PHASE HPLC. Periodica Polytechnica Chemical Engineering. [\[Link\]](#)
- HPLC SEPARATION GUIDE. Separation Methods Technologies. [\[Link\]](#)
- Characterization of polychlorinated biphenyl distribution in the marine environment. Springer. [\[Link\]](#)
- Polychlorinated Biphenyls Interactions with Water—Characterization Based on the Analysis of Non-Covalent Interactions and Energy Partitioning. MDPI. [\[Link\]](#)

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## Sources

- [1. Associations of per- and polyfluoroalkyl substances, polychlorinated biphenyl, organochlorine pesticides, and polybrominated diphenyl ethers with oxidative stress markers: a systematic review and meta-analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Research Portal \[iro.uiowa.edu\]](#)

- [4. Synthesis of Polyfluorinated Biphenyls; Pushing the Boundaries of Suzuki-Miyaura Cross Coupling with Electron-Poor Substrates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [6. cromlab-instruments.es \[cromlab-instruments.es\]](#)
- [7. agilent.com \[agilent.com\]](#)
- [8. HPLC separation of related halogenated aromatic, any one?? - Chromatography Forum \[chromforum.org\]](#)
- [9. halocolumns.com \[halocolumns.com\]](#)
- [10. separationmethods.com \[separationmethods.com\]](#)
- [11. Prediction of <sup>19</sup>F NMR Chemical Shifts for Fluorinated Aromatic Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. New <sup>19</sup>F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. biophysics.org \[biophysics.org\]](#)
- [15. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia \[en.wikipedia.org\]](#)
- [16. chem.libretexts.org \[chem.libretexts.org\]](#)
- [17. chem.libretexts.org \[chem.libretexts.org\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. safework.sa.gov.au \[safework.sa.gov.au\]](#)
- [20. worksafe.wa.gov.au \[worksafe.wa.gov.au\]](#)
- [21. Polychlorinated Biphenyls \(PCBs\) Toxicity: How Should Patients Exposed to PCBs Be Treated and Managed? | Environmental Medicine | ATSDR \[archive.cdc.gov\]](#)
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